

# Physical properties of Cyclopentylamine (boiling point, density)

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## Compound of Interest

Compound Name: Cyclopentylamine

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## An In-depth Technical Guide to the Physical Properties of Cyclopentylamine

This technical guide provides a comprehensive overview of the key physical properties of **cyclopentylamine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate and reliable data for their work. This document includes tabulated physical data, detailed experimental protocols for the determination of these properties, and a logical workflow diagram.

## Physical Properties of Cyclopentylamine

**Cyclopentylamine**, also known as aminocyclopentane, is a colorless to light yellow liquid with a characteristic amine-like odor. It is a versatile building block in organic synthesis, particularly in the preparation of pharmaceutical compounds. Accurate knowledge of its physical properties is crucial for process design, reaction optimization, and safety assessments.

## Data Presentation

The following table summarizes the boiling point and density of **cyclopentylamine** as reported in various chemical literature and supplier specifications.

Physical Property	Value	Units	Conditions	Source(s)
Boiling Point	106-108	°C	at 760 mmHg	[1][2][3]
	107	°C	at 760 mmHg	[4][5][6][7]
Density	0.863	g/mL	at 25 °C	[1][2][3]
	0.863	g/cm <sup>3</sup>	Not Specified	[4]
	0.8512	g/cm <sup>3</sup>	Not Specified	[8]
	0.86	g/mL	at 20/20 °C	[5]
	0.860	g/mL	Not Specified	[6]
	0.862	g/mL	Not Specified	[7]

## Experimental Protocols

The determination of boiling point and density requires precise and standardized experimental procedures to ensure the accuracy and reproducibility of the results. The following sections detail common and reliable methods for these measurements.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, it is essential to ensure that the measured temperature is that of the vapor in equilibrium with the boiling liquid.

#### 1. Distillation Method

This method is suitable when a sufficient quantity of the substance (typically >5 mL) is available and can also serve as a purification step.[4][9]

- **Apparatus:** A simple distillation apparatus consists of a distilling flask, a condenser, a receiving flask, a thermometer, and a heat source.
- **Procedure:**

- Place a measured volume of **cyclopentylamine** into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned so that its top is level with the bottom of the side arm leading to the condenser. This placement ensures the thermometer measures the temperature of the vapor that is distilling.<sup>[4]</sup>
- Begin heating the distilling flask gently.
- Observe the temperature as the liquid begins to boil and the vapor rises. The temperature will stabilize as the vapor reaches the thermometer.
- Record the temperature at which the liquid is actively distilling and condensing into the receiving flask. This stable temperature is the boiling point.<sup>[10][11]</sup>
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## 2. Thiele Tube Method (Micro Method)

This method is ideal when only a small amount of the sample is available (less than 0.5 mL).<sup>[1]</sup>

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), a capillary tube sealed at one end, a rubber band, and a heat source.
- Procedure:
  - Attach the small test tube containing about 0.2-0.3 mL of **cyclopentylamine** to the thermometer using a rubber band. The bottom of the tube should be level with the thermometer bulb.
  - Place the sealed capillary tube, open end down, into the test tube.
  - Insert the thermometer assembly into the Thiele tube, which is filled with a high-boiling point liquid such as mineral oil. The sample should be positioned near the middle of the oil bath.<sup>[1]</sup>

- Gently heat the side arm of the Thiele tube. The design of the tube allows for the circulation of the oil, ensuring uniform heating.<sup>[1]</sup>
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed, then remove the heat.
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.<sup>[1][7][12]</sup>

## Density Determination

Density is a fundamental physical property defined as mass per unit volume. For liquids, it is temperature-dependent.

### 1. Pycnometer (Specific Gravity Bottle) Method

This is a highly precise method for determining the density of liquids.<sup>[5][6]</sup> A pycnometer is a glass flask with a specific, accurately known volume.<sup>[3][8]</sup>

- Apparatus: A pycnometer, an analytical balance, and a constant-temperature bath.
- Procedure:
  - Carefully clean and dry the pycnometer and its stopper, then weigh it accurately on an analytical balance ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature and density. Insert the stopper, allowing excess water to escape through the capillary. Ensure there are no air bubbles.
  - Place the filled pycnometer in a constant-temperature bath to reach thermal equilibrium.
  - Remove the pycnometer, dry the exterior completely, and weigh it ( $m_2$ ).

- Empty and dry the pycnometer, then fill it with **cyclopentylamine**. Repeat the process of inserting the stopper, thermal equilibration, drying, and weighing ( $m_3$ ).
- The density of the **cyclopentylamine** ( $\rho_c$ ) can be calculated using the following formula:  
$$\rho_c = [(m_3 - m_1) / (m_2 - m_1)] * \rho_w$$
 where  $\rho_w$  is the density of water at the measurement temperature.

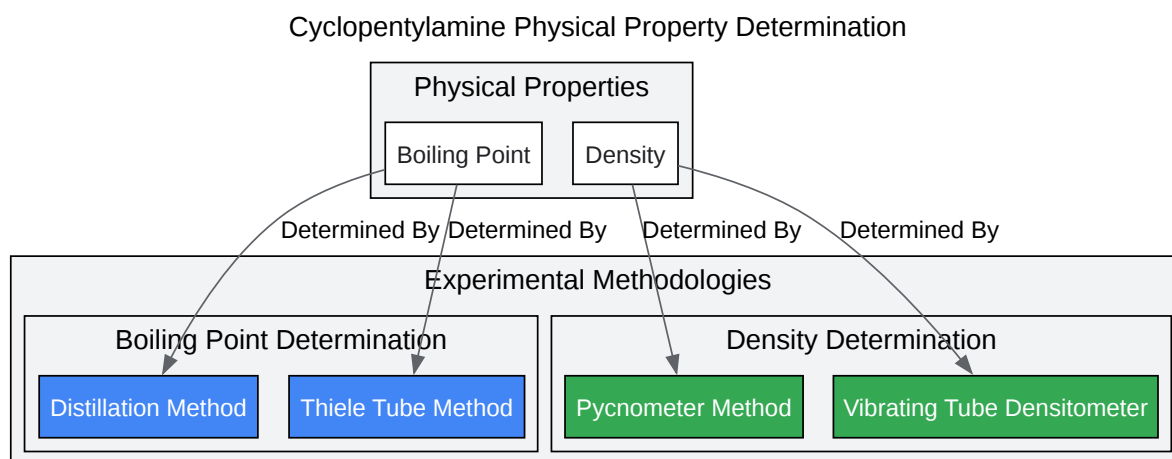
## 2. Vibrating Tube Densitometer (VTD) Method

This is a modern, rapid, and highly accurate method for density determination.[\[13\]](#)

- Principle: A U-shaped tube is electronically excited to oscillate at its natural frequency.[\[2\]](#) This frequency changes when the tube is filled with a fluid; the denser the fluid, the lower the frequency of oscillation.[\[2\]](#)[\[14\]](#)[\[15\]](#) The instrument measures the period of oscillation and relates it to density.[\[16\]](#)
- Apparatus: A vibrating tube densitometer.
- Procedure:
  - Calibrate the instrument using two fluids of known density, typically dry air and pure water, at the desired measurement temperature.
  - Inject the **cyclopentylamine** sample into the measurement cell, ensuring no bubbles are present.
  - Allow the sample to reach thermal equilibrium with the oscillating tube.
  - The instrument will automatically measure the oscillation period and calculate the density based on the calibration constants.
  - Record the density and the measurement temperature.

## Workflow Visualization

The following diagram illustrates the logical relationship between the physical properties of **cyclopentylamine** and the experimental methods used for their determination.



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